

Physical and chemical properties of C₆H₄ClNaO₂S.

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Compound of Interest

Compound Name: sodium;4-chlorobenzenesulfinate

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An In-depth Technical Guide to the Physicochemical Properties of Sodium 4-chlorobenzenesulfonate (C₆H₄ClNaO₃S)

Executive Summary

This technical guide provides a comprehensive overview of the physical and chemical properties, spectroscopic profile, and handling considerations for Sodium 4-chlorobenzenesulfonate (C₆H₄ClNaO₃S). Primarily addressing researchers, scientists, and professionals in drug development, this document synthesizes key data to support its application in synthetic chemistry and materials science. We delve into its identity, structural characteristics, reactivity, and established protocols for its purification, while emphasizing safety and handling best practices. The insights provided herein are grounded in authoritative data to ensure technical accuracy and practical utility.

Compound Identification and Molecular Structure

The chemical formula C₆H₄ClNaO₂S can represent several structural isomers. This guide focuses on the most commercially significant and widely studied isomer: Sodium 4-chlorobenzenesulfonate. This para-substituted isomer is a key intermediate in various chemical syntheses.

1.1. Chemical Identity The definitive identity of this compound is established by its CAS (Chemical Abstracts Service) number and formal nomenclature.

- Common Name: Sodium 4-chlorobenzenesulfonate
- Synonyms: 4-Chlorobenzenesulfonic acid sodium salt, Sodium p-chlorobenzenesulfonate[1][2]
- CAS Number: 5138-90-9[1][2][3][4][5][6]
- Molecular Formula: $C_6H_4ClNaO_3S$ [5][7]
- IUPAC Name: sodium 4-chlorobenzenesulfonate[1]

1.2. Molecular Structure The molecule consists of a benzene ring substituted with a chlorine atom and a sodium sulfonate group at positions 1 and 4 (para), respectively. The sulfonate group ($-SO_3^-Na^+$) is ionic, conferring high polarity and water solubility to the compound[2].

Physicochemical Properties

The physical state and solubility are critical parameters for designing experimental conditions, including reaction setups and purification strategies. The properties of Sodium 4-chlorobenzenesulfonate are summarized in the table below.

Property	Value	Source(s)
Molecular Weight	214.59 g/mol	[3][5]
Appearance	White to off-white crystalline powder or crystals	[2][5][7]
Physical State (at 20°C)	Solid	[5][6]
Solubility	Soluble in water	[2][5][7]
Storage Temperature	Room temperature; inert atmosphere recommended	[5]
Density	1.551 g/cm ³	[8][9]
Boiling Point	258.6°C at 760 mmHg	[8][9]

The high water solubility is a direct consequence of the ionic sodium sulfonate group, which readily dissociates in aqueous media[2]. This property is leveraged in its applications as a reagent in aqueous reactions and as a surfactant[2].

Spectroscopic Characterization

Spectroscopic analysis is fundamental for confirming the structural integrity and purity of the compound. Standard techniques include Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy.

- Nuclear Magnetic Resonance (NMR): Both ¹H and ¹³C NMR are used to confirm the aromatic substitution pattern. The para-substitution gives rise to a characteristic symmetrical pattern in the aromatic region of the ¹H NMR spectrum. Spectral data are available in public databases such as PubChem[1].
- Infrared (IR) Spectroscopy: The IR spectrum provides confirmation of key functional groups. Strong absorptions corresponding to the S=O stretching vibrations of the sulfonate group are typically observed in the regions of 1200-1100 cm⁻¹ and 1050-1000 cm⁻¹. Data is available from sources like the Wiley-VCH GmbH collection[1].

Chemical Reactivity and Synthetic Applications

4.1. **Stability and Storage** Sodium 4-chlorobenzenesulfonate is stable under standard laboratory conditions[2]. For long-term storage, it is advisable to keep it in a tightly sealed container in a cool, dry place, and under an inert atmosphere to prevent moisture uptake, to which hygroscopic salts are prone[5].

4.2. **Core Reactivity and Use in Drug Development** The primary utility of Sodium 4-chlorobenzenesulfonate in research and development stems from its role as a stable, solid precursor to more reactive intermediates.

Its most significant application is in the synthesis of 4-chlorobenzenesulfonyl chloride. This conversion is typically achieved by reacting the sodium salt with a chlorinating agent like chlorosulfonic acid[10][11]. The resulting 4-chlorobenzenesulfonyl chloride is a critical building block in medicinal chemistry, particularly for the synthesis of sulfonamides ("sulfa drugs"), a major class of antibacterial agents.

Sulfonic acid salts, in general, are widely used in drug development to improve the solubility and bioavailability of active pharmaceutical ingredients (APIs)[12]. While this specific compound is more of a synthetic intermediate, its parent acid and related structures are relevant in salt selection studies[12].

4.3. **Other Applications** Due to its molecular structure, which combines a hydrophobic chlorinated benzene ring with a hydrophilic sulfonate head, Sodium 4-chlorobenzenesulfonate exhibits amphiphilic properties and can function as a surfactant or a coupling agent in dye manufacturing[2].

Experimental Protocols

5.1. **Purification by Recrystallization** Ensuring high purity is critical for subsequent synthetic steps. Recrystallization is a standard and effective method for purifying solid organic compounds.

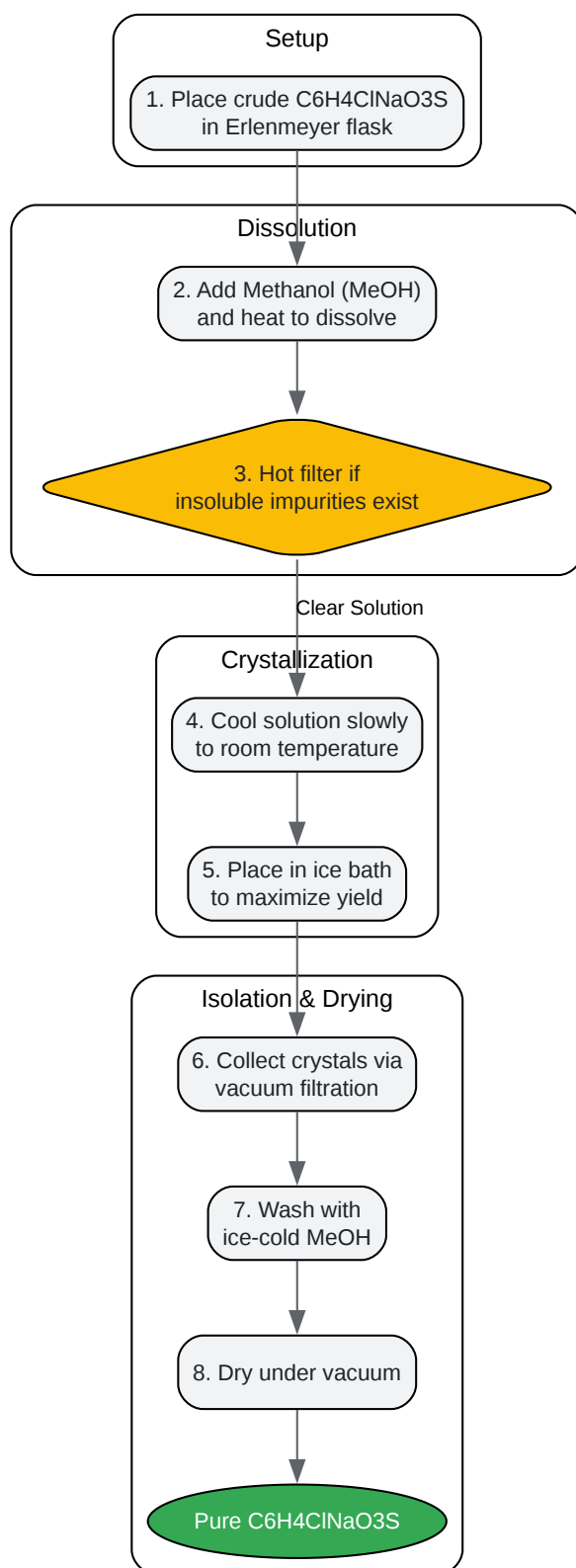
Causality: The choice of solvent is paramount. An ideal solvent will dissolve the compound sparingly at room temperature but completely at an elevated temperature. For a polar salt like Sodium 4-chlorobenzenesulfonate, a polar solvent like methanol or an aqueous methanol mixture is effective. The principle relies on the controlled precipitation of the desired compound from a supersaturated solution upon cooling, leaving impurities behind in the solvent.

Protocol:

- **Dissolution:** In a fume hood, place 10.0 g of crude Sodium 4-chlorobenzenesulfonate into a 250 mL Erlenmeyer flask. Add a magnetic stir bar.
- **Solvent Addition:** Add approximately 50 mL of methanol (MeOH) to the flask. Begin stirring and gently heat the mixture on a hot plate.
- **Achieve Saturation:** Continue adding MeOH in small portions until the solid completely dissolves at the boiling point of the solvent. Avoid adding excessive solvent, as this will reduce the recovery yield. A literature method suggests crystallization from methanol[7].
- **Hot Filtration (Optional):** If insoluble impurities are present, perform a hot gravity filtration to remove them. This must be done quickly to prevent premature crystallization.
- **Crystallization:** Remove the flask from the heat source, cover it with a watch glass, and allow it to cool slowly to room temperature. Slow cooling encourages the formation of larger, purer crystals.
- **Ice Bath:** Once at room temperature, place the flask in an ice-water bath for at least 30 minutes to maximize crystal formation.
- **Isolation:** Collect the purified crystals by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the crystals with a small amount of ice-cold MeOH to remove any remaining soluble impurities.
- **Drying:** Dry the crystals under vacuum to remove all traces of the solvent[7]. The final product should be a fine, white crystalline solid.

Diagram: Purification Workflow

The following diagram illustrates the logical flow of the recrystallization protocol.



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Caption: Workflow for the purification of Sodium 4-chlorobenzenesulfonate.

Safety and Handling

Understanding the hazards associated with a chemical is a prerequisite for its safe use. Sodium 4-chlorobenzenesulfonate is classified as an irritant and should be handled with appropriate personal protective equipment (PPE).

6.1. GHS Hazard Classification

- Pictograms: GHS07 (Exclamation Mark), GHS05 (Corrosion)[6]
- Signal Word: Warning or Danger[6]
- Hazard Statements:
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation.[6]
 - H318/H319: Causes serious eye damage/irritation.[1][5][6]
 - H335: May cause respiratory irritation.[1][6]

6.2. Recommended Handling Procedures

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust[7][13].
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield[5][14].
 - Skin Protection: Wear impervious gloves (e.g., nitrile) and a lab coat[13][14]. Avoid all contact with skin[7].
 - Respiratory Protection: If dust is generated, use a NIOSH-approved respirator[14].
- First Aid Measures:

- Eyes: Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention[5][7].
- Skin: Remove contaminated clothing and wash the affected area thoroughly with soap and water[13].
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell[7].
- Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and federal regulations[14].

Conclusion

Sodium 4-chlorobenzenesulfonate is a valuable and versatile chemical intermediate with well-defined physicochemical properties. Its high water solubility, stability, and specific reactivity make it a cornerstone reagent for synthesizing sulfonyl chlorides, which are integral to the development of sulfonamide-based pharmaceuticals. Adherence to established purification protocols and strict safety measures is essential for its effective and safe utilization in a research and development setting.

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